

Spectroscopic Profile of 3-Methylhept-1-yn-3-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methylhept-1-yn-3-ol

CAS No.: 17356-17-1

Cat. No.: B091662

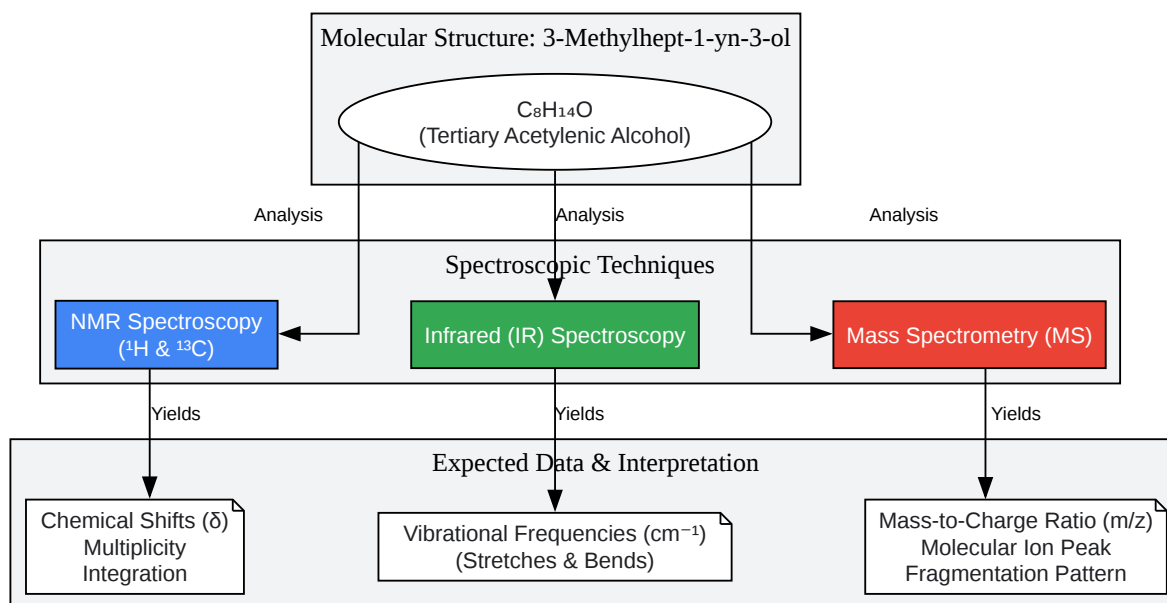
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This guide provides an in-depth analysis of the spectroscopic data for **3-Methylhept-1-yn-3-ol** (CAS No: 17356-17-1, Molecular Formula: $C_8H_{14}O$).^[1] As a tertiary acetylenic alcohol, this compound possesses a unique combination of functional groups that give rise to a distinct spectroscopic signature. Understanding this signature is paramount for researchers in synthetic chemistry, materials science, and drug development for unequivocal identification and quality control. This document synthesizes predicted data with foundational spectroscopic principles to offer a robust interpretative framework for its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Spectroscopic Overview

3-Methylhept-1-yn-3-ol is a chiral molecule featuring a tertiary alcohol at the C3 position, which also serves as a stereocenter. The structure incorporates a terminal alkyne (ethynyl group) and a butyl chain, imparting both hydrophilic and lipophilic characteristics. The key structural features to be identified by spectroscopy are the hydroxyl group (-OH), the terminal alkyne ($C\equiv C-H$), the quaternary carbon (C3), and the aliphatic butyl chain.

The following diagram illustrates the logical workflow for the spectroscopic analysis of this molecule, starting from the molecular structure and branching into the expected outputs from each analytical technique.



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Caption: Workflow for the spectroscopic characterization of **3-Methylhept-1-yn-3-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **3-Methylhept-1-yn-3-ol**, both ¹H and ¹³C NMR provide critical, complementary information.

Experimental Protocol: NMR

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Methylhept-1-yn-3-ol** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). The choice of solvent is critical; CDCl₃

is standard, but DMSO-d₆ can be advantageous for observing the exchangeable hydroxyl proton.

- Instrumentation: Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- ¹H NMR Acquisition: Obtain a standard proton spectrum. Key parameters include a spectral width of ~16 ppm, a sufficient number of scans for a good signal-to-noise ratio (typically 8-16 scans), and a relaxation delay of 1-2 seconds.
- ¹³C NMR Acquisition: Obtain a proton-decoupled ¹³C spectrum. A wider spectral width (~220 ppm) is required. Due to the lower natural abundance of ¹³C, a greater number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary, especially for the quaternary carbon.

Predicted ¹H NMR Spectrum (400 MHz, CDCl₃)

The ¹H NMR spectrum is expected to show distinct signals for each unique proton environment. The integration values will correspond to the number of protons giving rise to each signal.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~2.4	Singlet (s)	1H	H-1 (C $\equiv$ C-H)	The acetylenic proton is characteristically found in this region and appears as a singlet as it has no adjacent protons.
~1.8 - 2.0	Singlet (s, broad)	1H	OH	The hydroxyl proton signal is often broad and its chemical shift is concentration and solvent-dependent. It typically does not couple with other protons.
~1.6 - 1.7	Multiplet (m)	2H	H-4 (CH ₂)	These protons are adjacent to a chiral center and a methylene group, leading to a complex splitting pattern.
~1.45	Singlet (s)	3H	C3-CH ₃	The methyl group attached to the quaternary carbon (C3) is a singlet as there are no protons

on the adjacent carbon to couple with.

~1.3 - 1.4

Multiplet (m)

4H

H-5, H-6 (CH₂-CH₂)

The signals for these two methylene groups in the butyl chain will likely overlap, creating a complex multiplet.

~0.9

Triplet (t)

3H

H-7 (CH₃)

The terminal methyl group of the butyl chain will appear as a triplet due to coupling with the adjacent CH₂ group (n+1 rule, 2+1=3).

Predicted ¹³C NMR Spectrum (100 MHz, CDCl₃)

The proton-decoupled ¹³C NMR spectrum will show a single peak for each of the eight unique carbon atoms in the molecule.

Predicted Chemical Shift (δ , ppm)	Carbon Assignment	Rationale
~86	C-1 ($\text{C}\equiv\text{CH}$)	The terminal sp-hybridized carbon of the alkyne appears at a lower field than the internal one.
~72	C-2 ($\text{C}\equiv\text{CH}$)	The internal sp-hybridized carbon (C2) is shifted downfield relative to the terminal C1.
~68	C-3 (Quaternary C-OH)	The sp^3 carbon bearing the hydroxyl group and connected to the alkyne is found in this characteristic range. Quaternary carbons often show a weaker signal. [2]
~45	C-4 (CH_2)	The methylene carbon adjacent to the tertiary alcohol.
~29	C3- CH_3	The methyl group attached to the quaternary center.
~25	C-5 (CH_2)	Aliphatic methylene carbon.
~22	C-6 (CH_2)	Aliphatic methylene carbon.
~14	C-7 (CH_3)	The terminal methyl carbon of the butyl chain, typically found in the most upfield region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the key functional groups within a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol: IR

- Sample Preparation: The spectrum can be acquired using a neat liquid sample between two salt plates (e.g., NaCl or KBr) or as a thin film on a single salt plate.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum typically over the range of 4000 to 400 cm^{-1} . A background spectrum of the clean, empty sample compartment should be taken first.

Predicted IR Absorption Bands

The IR spectrum of **3-Methylhept-1-yn-3-ol** is dominated by absorptions from the O-H and $\text{C}\equiv\text{C-H}$ groups.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Interpretation
~3300 (strong, broad)	O-H stretch	Tertiary Alcohol (-OH)	The broadness of this peak is due to hydrogen bonding. This is a highly characteristic band for alcohols.
~3300 (strong, sharp)	≡C-H stretch	Terminal Alkyne (C≡C-H)	This sharp peak often appears superimposed on the broad O-H stretch. Its sharpness is a key diagnostic feature for a terminal alkyne.
~2960-2850 (medium-strong)	C-H stretch	Aliphatic (CH ₃ , CH ₂)	These absorptions correspond to the stretching vibrations of the sp ³ -hybridized C-H bonds in the methyl and butyl groups.
~2120 (weak-medium, sharp)	C≡C stretch	Alkyne (-C≡C-)	The carbon-carbon triple bond stretch is often weak but sharp. Its presence confirms the alkyne functionality.
~1150 (medium)	C-O stretch	Tertiary Alcohol (C-OH)	The stretching vibration of the carbon-oxygen single bond in a tertiary alcohol typically appears in this region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure. Electron Ionization (EI) is a common technique that leads to predictable fragmentation.

Experimental Protocol: MS

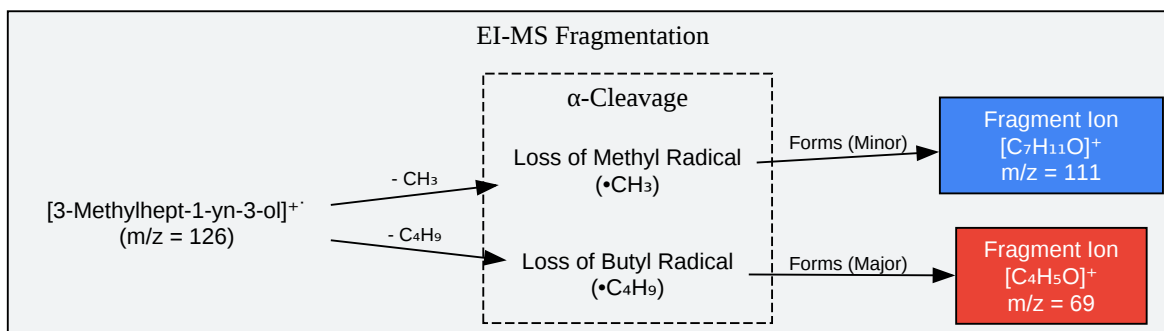
- **Sample Introduction:** The sample is typically introduced via a Gas Chromatography (GC) system (GC-MS), which separates the sample from any impurities before it enters the mass spectrometer. Direct infusion is also possible.
- **Ionization:** Electron Ionization (EI) at 70 eV is standard. This high-energy method causes fragmentation.
- **Analysis:** A mass analyzer (e.g., a quadrupole) separates the ions based on their mass-to-charge (m/z) ratio.

Predicted Mass Spectrum (Electron Ionization)

The molecular weight of **3-Methylhept-1-yn-3-ol** is 126.19 g/mol .^[1] The molecular ion peak (M^+) is expected at $m/z = 126$. However, for tertiary alcohols, this peak may be weak or absent due to rapid fragmentation.^[3]

m/z Value	Proposed Fragment Ion	Fragmentation Pathway	Significance
126	$[\text{C}_8\text{H}_{14}\text{O}]^+$	Molecular Ion (M^+)	Confirms the molecular weight. May be weak or absent.
111	$[\text{M} - \text{CH}_3]^+$	Loss of a methyl group (α -cleavage)	A common fragmentation for tertiary alcohols, leading to a stable oxonium ion.
97	$[\text{M} - \text{C}_2\text{H}_5]^+$	Loss of an ethyl group (from the butyl chain)	Less favorable than loss of the larger butyl group.
83	$[\text{M} - \text{C}_3\text{H}_5]^+$	Complex rearrangement	
69	$[\text{M} - \text{C}_4\text{H}_9]^+$	Loss of the butyl radical (α -cleavage)	A very prominent peak is expected from the cleavage of the C-C bond adjacent to the oxygen, resulting in the loss of the butyl chain. This is a major fragmentation pathway for this molecule.
57	$[\text{C}_4\text{H}_9]^+$	Butyl cation	The fragment corresponding to the lost butyl group.
43	$[\text{C}_3\text{H}_7]^+$	Propyl cation	Further fragmentation of the butyl chain.

The following diagram illustrates the primary α -cleavage fragmentation pathways expected for **3-Methylhept-1-yn-3-ol** in an EI-MS experiment.



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Caption: Major α-cleavage fragmentation pathways for **3-Methylhept-1-yn-3-ol**.

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and self-validating spectroscopic profile for **3-Methylhept-1-yn-3-ol**. The ¹H and ¹³C NMR spectra define the carbon-hydrogen framework, IR spectroscopy confirms the presence of the critical hydroxyl and terminal alkyne functional groups, and mass spectrometry verifies the molecular weight and reveals characteristic fragmentation patterns consistent with a tertiary alcohol structure. This guide serves as a foundational reference for researchers, enabling confident identification and characterization of this versatile chemical compound.

References

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- To cite this document: BenchChem. [Spectroscopic Profile of 3-Methylhept-1-yn-3-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091662/docs#spectroscopic-profile-of-3-methylhept-1-yn-3-ol-a-technical-guide\]](https://www.benchchem.com/product/b091662/docs#spectroscopic-profile-of-3-methylhept-1-yn-3-ol-a-technical-guide)

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